

# Personal protective equipment for handling ORM-10103

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## Compound of Interest

Compound Name: ORM-10103

Cat. No.: B1662443

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## Essential Safety and Handling Guide for ORM-10103

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **ORM-10103**, a specific inhibitor of the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger. The following procedural guidance is intended to ensure the safe handling, use, and disposal of this research compound in a laboratory setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **ORM-10103** was not located. The following guidance is based on general principles of laboratory safety for handling chemical compounds with unknown toxicological properties. It is imperative to treat **ORM-10103** as a potentially hazardous substance and to exercise caution at all times.

## Personal Protective Equipment (PPE)

Due to the absence of specific hazard information, a comprehensive approach to personal protection is required. The following table summarizes the recommended PPE for handling **ORM-10103**.

PPE Category	Item	Specification	Purpose
Hand Protection	Gloves	Nitrile or other chemically resistant material. Double gloving is recommended.	Prevents skin contact and absorption.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified	Protects eyes from splashes and aerosols.
Body Protection	Laboratory Coat	Fully buttoned, long-sleeved	Protects skin and clothing from contamination.
Respiratory Protection	Fume Hood or Ventilated Enclosure	Minimizes inhalation of powders or aerosols. A respirator may be required for handling larger quantities or for spill cleanup.	

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **ORM-10103** and ensuring a safe laboratory environment.

### Storage

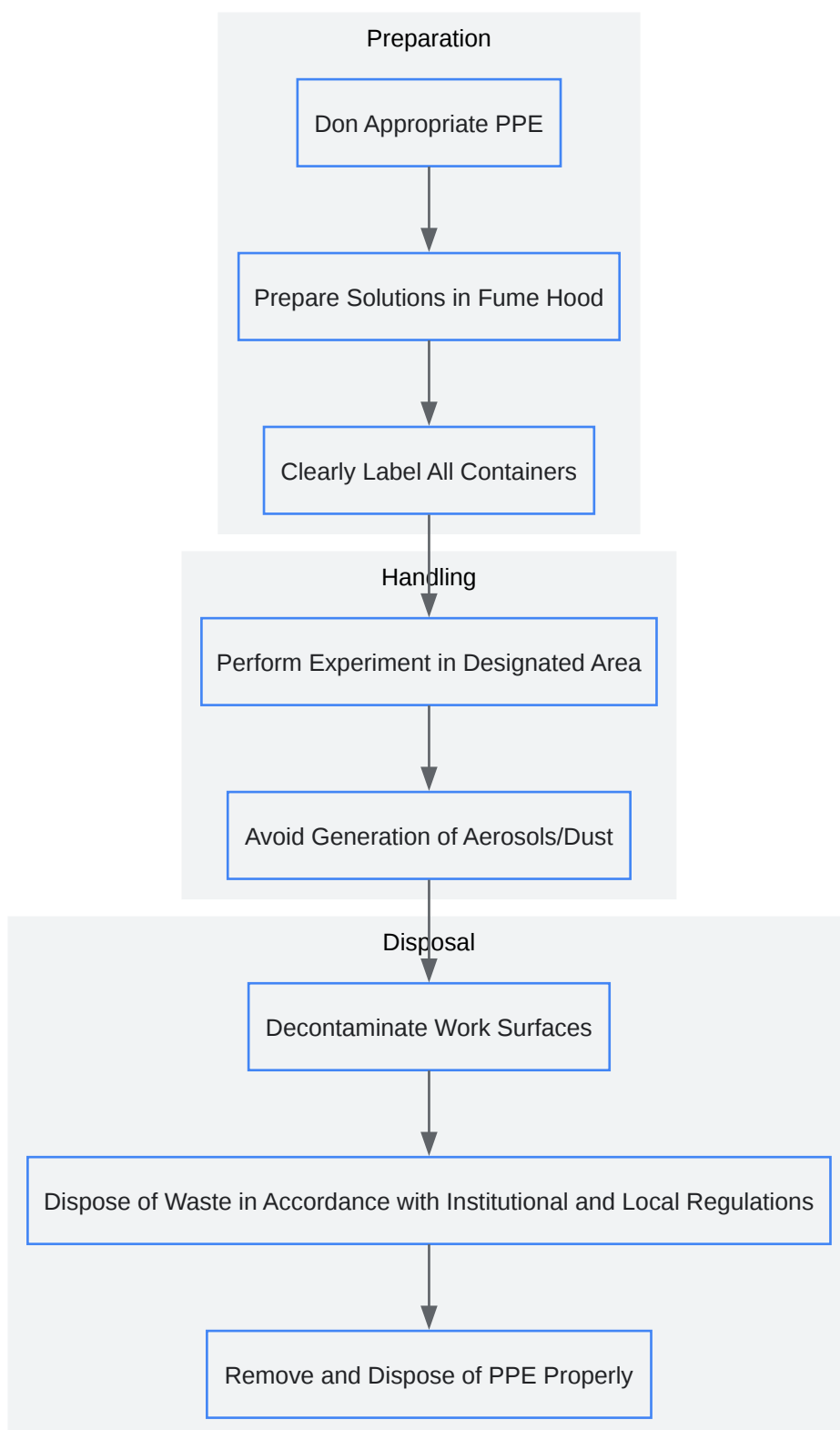
- Long-term (Powder): Store at -20°C for up to 3 years or at 4°C for up to 2 years.
- In Solvent: Store at -80°C for up to 2 years or at -20°C for up to 1 year.<sup>[1]</sup>

### Preparation of Solutions

- Stock Solutions: **ORM-10103** can be dissolved in DMSO.<sup>[1]</sup> For in vitro studies, prepare stock solutions in a certified chemical fume hood.

- Working Solutions: Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer inside a biological safety cabinet to maintain sterility.

The following diagram illustrates the general workflow for the safe handling of **ORM-10103**.



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Caption: Safe Handling Workflow for **ORM-10103**.

## Disposal Plan

All waste materials contaminated with **ORM-10103** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated consumables (e.g., pipette tips, tubes, gloves, lab coats) should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a clearly labeled, sealed hazardous waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.

## Experimental Protocol: In Vitro Inhibition of Na<sup>+</sup>/Ca<sup>2+</sup> Exchanger

The following is a generalized protocol for studying the effect of **ORM-10103** on the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger (NCX) in a cellular model, based on published research.[\[2\]](#)[\[3\]](#)

Objective: To determine the inhibitory effect of **ORM-10103** on NCX activity in a relevant cell line.

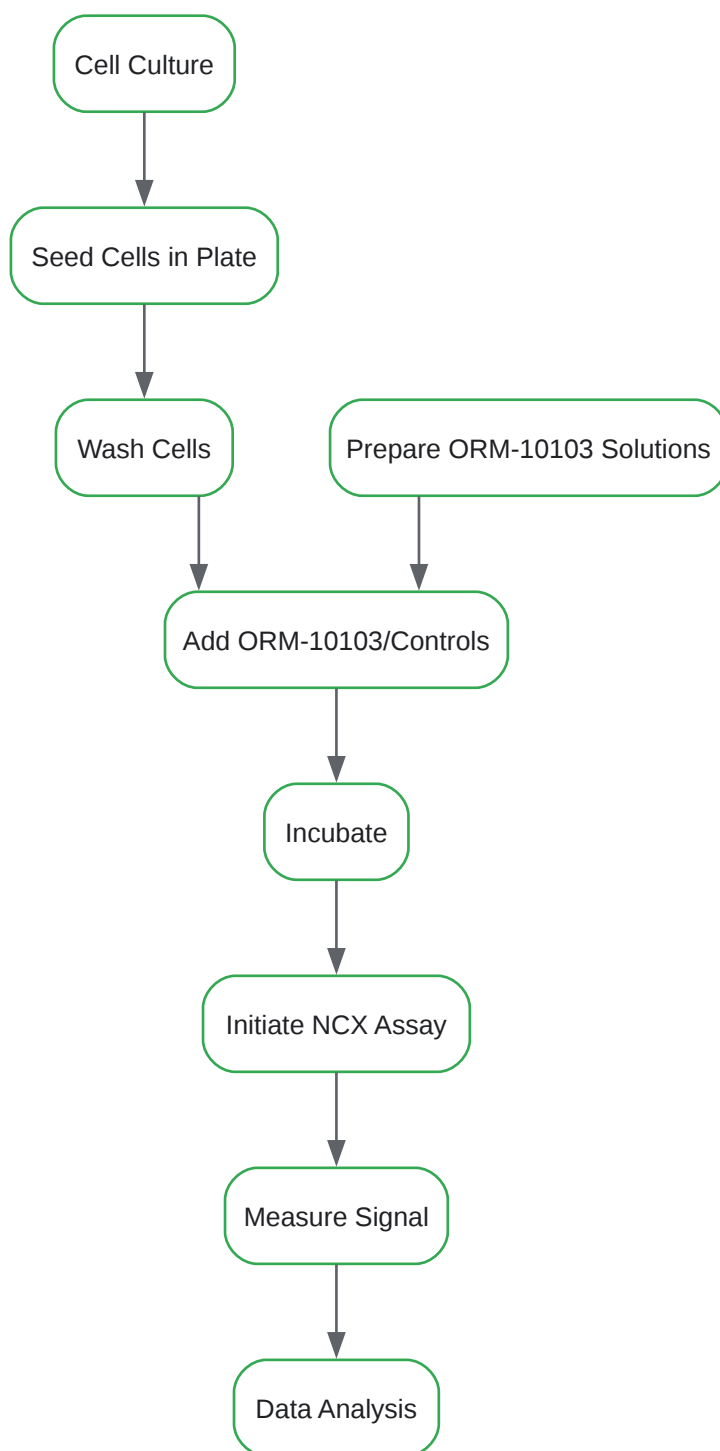
Materials:

- **ORM-10103** powder
- DMSO (for stock solution)
- Appropriate cell line expressing NCX
- Cell culture medium and supplements
- Assay buffer
- Plate reader or other appropriate detection instrument

Methodology:

- Cell Culture: Culture cells under standard conditions until they reach the desired confluency for the assay.
- Preparation of **ORM-10103** Solutions:
  - Prepare a high-concentration stock solution of **ORM-10103** in DMSO.
  - On the day of the experiment, prepare serial dilutions of the stock solution in the assay buffer to achieve the desired final concentrations.
- Assay Procedure:
  - Seed cells in a multi-well plate.
  - Wash the cells with assay buffer.
  - Add the different concentrations of **ORM-10103** to the wells. Include a vehicle control (DMSO) and a positive control if available.
  - Incubate the cells with the compound for the desired period.
  - Initiate the NCX activity assay (e.g., by inducing a change in ion concentrations).
  - Measure the signal (e.g., fluorescence, luminescence) using a plate reader.
- Data Analysis:
  - Subtract the background signal.
  - Normalize the data to the vehicle control.
  - Plot the dose-response curve and calculate the IC<sub>50</sub> value.

The following diagram illustrates a typical experimental workflow for an in vitro assay with **ORM-10103**.



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Caption: In Vitro Experimental Workflow.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. ORM-10103, a novel specific inhibitor of the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger, decreases early and delayed afterdepolarizations in the canine heart - PubMed [pubmed.ncbi.nlm.nih.gov]
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